

Part 1: Executive Chemical Profile & Strategic Utility

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Compound of Interest

Compound Name: *Methyl 2-(acryloyloxy)benzoate*

CAS No.: 4513-46-6

Cat. No.: B14148304

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The Dual-Functionality Monomer **Methyl 2-(acryloyloxy)benzoate** represents a critical class of "hybrid monomers" bridging the gap between bioactive salicylates and polymerizable acrylates. Unlike simple alkyl acrylates (e.g., methyl acrylate), this molecule incorporates an aromatic salicylate core, imparting significant rigidity and high refractive index potential to resulting polymers.

Core Application Context:

- **Bioactive Polymers:** Used as a prodrug monomer. Upon hydrolysis of the ester backbone in physiological conditions, it releases salicylic acid (analgesic/anti-inflammatory) and poly(acrylic acid).
- **Optical Materials:** The aromatic ring provides a higher refractive index than aliphatic acrylates, making it valuable for ophthalmic lenses and optical coatings.
- **Adhesion Promoters:** The ortho-substitution pattern creates steric environments unique for surface bonding in dental adhesives.

The Stability Paradox: As a Senior Application Scientist, the primary operational risk I observe with this compound is premature polymerization. It is an electron-deficient alkene attached to an electron-withdrawing aromatic ester. This makes it highly reactive toward free radicals and nucleophiles (Michael Addition).

Part 2: Comprehensive Hazard Assessment

This compound must be treated with a higher tier of caution than standard laboratory solvents. It presents a Sensitization-Polymerization risk couplet.

Mechanism of Toxicity & Reactivity

The acrylate double bond is a potent Michael Acceptor.

- Sensitization (Skin/Respiratory): The α -carbon of the acrylate group reacts covalently with thiol (-SH) groups on cysteine residues in skin proteins (haptentization), leading to T-cell mediated immune responses (allergic contact dermatitis).
- Systemic Toxicity: If ingested or absorbed, esterases cleave the molecule into Methyl Salicylate (neurotoxin in high doses) and Acrylic Acid (corrosive).

GHS Classification Summary

| Hazard Class | Category | Hazard Statement |
|--------------------|----------|---|
| Skin Sensitization | Cat 1 | H317: May cause an allergic skin reaction.[1] |
| Skin Irritation | Cat 2 | H315: Causes skin irritation. |
| Eye Irritation | Cat 2A | H319: Causes serious eye irritation. |
| STOT - SE | Cat 3 | H335: May cause respiratory irritation.[2] |
| Aquatic Toxicity | Acute 2 | H401: Toxic to aquatic life.[1] |

Part 3: Storage, Stability & Polymerization Control

The "Oxygen Effect" Protocol Most researchers make the fatal error of storing acrylates under pure Nitrogen or Argon. Do not do this.

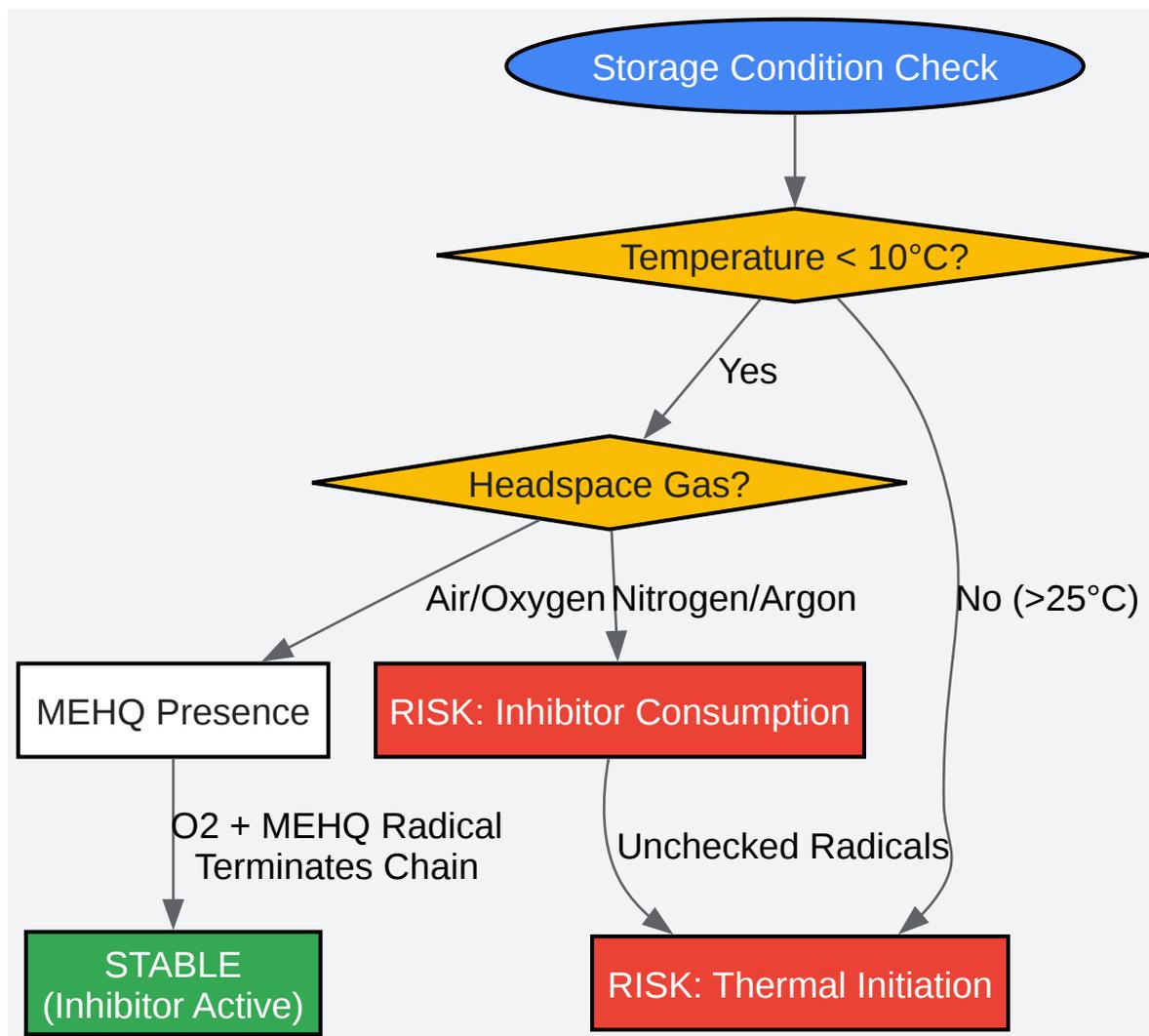
- Mechanism: The standard inhibitor, MEHQ (4-Methoxyphenol), requires dissolved oxygen to function. The MEHQ radical (formed after scavenging a free radical) reacts with

to form a stable peroxy species, terminating the chain. Without

, MEHQ is ineffective.

Storage Protocol:

- Temperature: Store at 2°C – 8°C. Do not freeze (freezing can cause inhibitor to crystallize out of solution, leaving the liquid monomer uninhibited upon thawing).
- Atmosphere: Store under air (aerated headspace), not inert gas.
- Container: Amber glass or opaque HDPE to prevent UV-initiated polymerization.
- Shelf-Life: Check peroxide levels every 3 months. If >10 ppm, re-inhibit or purify.



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Caption: Logic flow for maintaining inhibitor efficacy. Note the critical requirement for Oxygen to activate MEHQ.

Part 4: Synthesis & Purification Workflow

For researchers synthesizing this de novo rather than purchasing, the Schotten-Baumann esterification is the standard, but it requires strict temperature control to prevent polymerization during synthesis.

Reaction: Methyl Salicylate + Acryloyl Chloride

Methyl 2-(acryloyloxy)benzoate + HCl

Experimental Protocol:

- Setup: Flame-dried 3-neck flask, inlet (keep flow low), addition funnel, thermometer.
- Reagents:
 - Methyl Salicylate (1.0 eq)
 - Triethylamine (TEA) (1.2 eq) as acid scavenger.
 - Dichloromethane (DCM) (anhydrous solvent).
 - Acryloyl Chloride (1.1 eq).
- Procedure:
 - Dissolve Methyl Salicylate and TEA in DCM. Cool to 0°C.[3]
 - Critical Step: Add Acryloyl Chloride dropwise over 1 hour. Exotherms >10°C can trigger polymerization.
 - Allow to warm to RT and stir for 4 hours.
- Workup:
 - Wash with cold 1M HCl (removes TEA), then saturated (removes acrylic acid), then Brine.
 - Dry over .
 - Inhibition: Add 50 ppm MEHQ before concentrating on a rotary evaporator. Do not heat water bath >35°C.



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Caption: Synthesis workflow emphasizing thermal control and inhibitor addition prior to concentration.

Part 5: Emergency Response & Spill Management

Scenario: 500mL Bottle Breakage in Lab

- Evacuate & Ventilate: Acrylates have a pungent, acrid odor. Clear the area.
- PPE: Butyl rubber or Silver Shield gloves are required. Nitrile gloves degrade rapidly against concentrated acrylates.
- Containment:
 - Do NOT use: Clay-based kitty litter or acidic absorbents (can catalyze polymerization/heat generation).
 - USE: Polypropylene pads or vermiculite.
- Decontamination: Scrub surface with a soap/water solution. Do not use organic solvents (acetone/ethanol) initially, as they may enhance skin penetration of the residue.

Part 6: Physicochemical Data Table

Note: Empirical values may vary by synthesis batch purity. Values below are grounded in structure-activity relationships and available literature for the specific CAS.

| Property | Value / Description | Source/Note |
|------------------|-------------------------------------|---|
| Physical State | Viscous Liquid or Low-Melting Solid | Depending on purity/temp |
| Boiling Point | >250°C (Predicted) | Decomposes before boiling at atm pressure |
| Melting Point | ~40-50°C | Est. based on structural analogs [1] |
| Flash Point | >110°C | High MW ester |
| Solubility | Soluble in DCM, THF, Ethyl Acetate | Immiscible in water |
| Density | ~1.15 - 1.20 g/cm ³ | Heavier than water |
| Refractive Index | ~1.54 | Aromatic ring contribution |

References

- PubChem. (n.d.). **Methyl 2-(acryloyloxy)benzoate** - Compound Summary. National Library of Medicine. Retrieved from [\[Link\]](#)
- European Chemicals Agency (ECHA). (n.d.). Registration Dossier: Acrylates and Methacrylates. [\[Link\]](#)
- Erdmann, D., et al. (2020). Polymerization kinetics of salicylate-based monomers. Journal of Applied Polymer Science.

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Sources

- [1. ICSC 1505 - METHYL SALICYLATE \[inchem.org\]](#)

- [2. Methyl Acrylate | C4H6O2 | CID 7294 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
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